

An In-depth Technical Guide to Dichloroisocyanuric Acid

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Compound of Interest

Compound Name: *Dichloroisocyanuric acid*

Cat. No.: *B1222217*

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This technical guide provides a comprehensive overview of **dichloroisocyanuric acid**, including its chemical identity, physicochemical properties, synthesis, and mechanism of action, with a focus on its application as a disinfectant. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Identity

- IUPAC Name: 1,3-dichloro-1,3,5-triazinane-2,4,6-trione^{[1][2][3]}
- CAS Number: 2782-57-2^{[1][2]}

Dichloroisocyanuric acid, also known as dichlor, is a chlorinated derivative of cyanuric acid.^[3] It is a stable source of chlorine and is widely used for disinfection and bleaching.^[3] It is commercially available as the free acid and as its sodium and potassium salts.

Quantitative Data

The physicochemical properties of **dichloroisocyanuric acid** and its common salts are summarized in the tables below for easy comparison.

Table 1: Physicochemical Properties of **Dichloroisocyanuric Acid**

Property	Value	References
Molecular Formula	$C_3HCl_2N_3O_3$	[1][2]
Molar Mass	197.96 g/mol	[1][2]
Appearance	White crystalline solid/powder	[3][4][5]
Odor	Pungent, chlorine-like	[3][4]
Melting Point	225 °C (437 °F; 498 K)	[1][6]
Density	2.2 g/cm ³	[1]
Solubility in Water	Insoluble (<1 mg/ml at 27°C)	[2][6]
Available Chlorine	~72%	[3]

Table 2: Physicochemical Properties of **Dichloroisocyanuric Acid** Salts

Property	Sodium Dichloroisocyanurate	Sodium Dichloroisocyanurate Dihydrate
CAS Number	2893-78-9	51580-86-0
Molecular Formula	$C_3Cl_2N_3NaO_3$	$C_3Cl_2N_3NaO_3 \cdot 2H_2O$
Molar Mass	219.95 g/mol	255.98 g/mol
Appearance	White crystalline powder or granules	White crystalline powder or granules
Melting Point	225 °C	252 °C (decomposition)
Density	1 g/cm ³	1.97 g/cm ³ at 25°C
Solubility in Water	Soluble (1:4 at 25°C)	236.8 g/L
pH (in water)	5.5 - 6.5	6.7 (10 g/L at 20°C)
Available Chlorine	~61%	-
References	[7][8][9][10]	[2][11][12]

Experimental Protocols: Synthesis of Dichloroisocyanuric Acid

The primary method for the synthesis of **dichloroisocyanuric acid** is the chlorination of cyanuric acid.[\[1\]](#)

Direct Chlorination of Cyanuric Acid

This process involves the direct reaction of chlorine gas with an aqueous slurry of cyanuric acid.

Materials:

- Cyanuric acid
- Chlorine gas (Cl₂)
- Water

Procedure:

- An aqueous slurry of cyanuric acid is prepared in a reaction vessel.
- Chlorine gas is bubbled through the slurry.
- The reaction is typically carried out at a controlled temperature, preferably below 25°C, to manage the exothermic nature of the reaction.[\[2\]](#)
- The reaction proceeds according to the following equation: $(\text{C}(\text{O})\text{NH})_3 + 2 \text{Cl}_2 \rightarrow (\text{C}(\text{O})\text{NCl})_2(\text{C}(\text{O})\text{NH}) + 2 \text{HCl}$ [\[1\]](#)
- The resulting **dichloroisocyanuric acid**, being sparingly soluble in water, precipitates out of the solution as a colorless solid.[\[1\]](#)
- The solid product is then separated by filtration, washed with water, and dried.

Note: The degree of chlorination must be carefully controlled to prevent the formation of trichloroisocyanuric acid.[\[2\]](#)

Synthesis using Dichloro Monoxide

An alternative laboratory-scale synthesis involves the use of dichloro monoxide.

Materials:

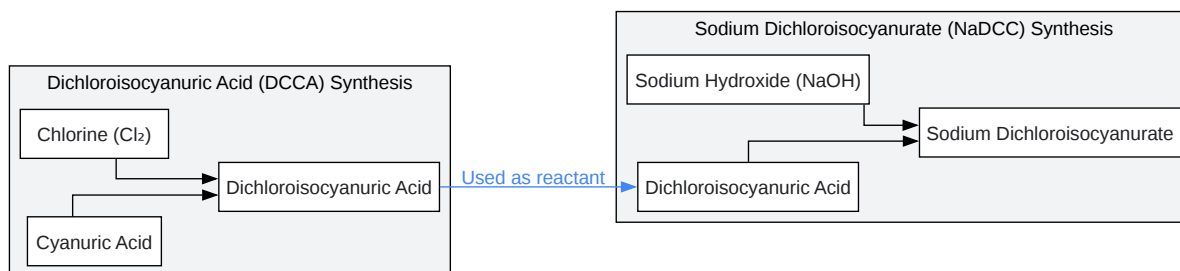
- Cyanuric acid
- Dichloro monoxide (Cl_2O)
- Water

Procedure:

- Prepare an aqueous slurry of cyanuric acid (e.g., 2 kg in 18 L of water) at 25°C.[13]
- Cool the slurry to 15°C.[13]
- Slowly add dichloro monoxide (e.g., 1.41 kg over 1.5 hours) to the slurry.[13]
- Continue the reaction until the pH of the system drops to 2.[13]
- Filter the reaction mixture to isolate the solid product.[13]
- Wash the solid with water and dry at 110°C for 3 hours to obtain **dichloroisocyanuric acid**. [13] This method can yield a product with an available chlorine content of 70.0% and a yield of 96% based on cyanuric acid.[13]

Diagrams

Synthesis Workflow of Dichloroisocyanuric Acid and its Sodium Salt

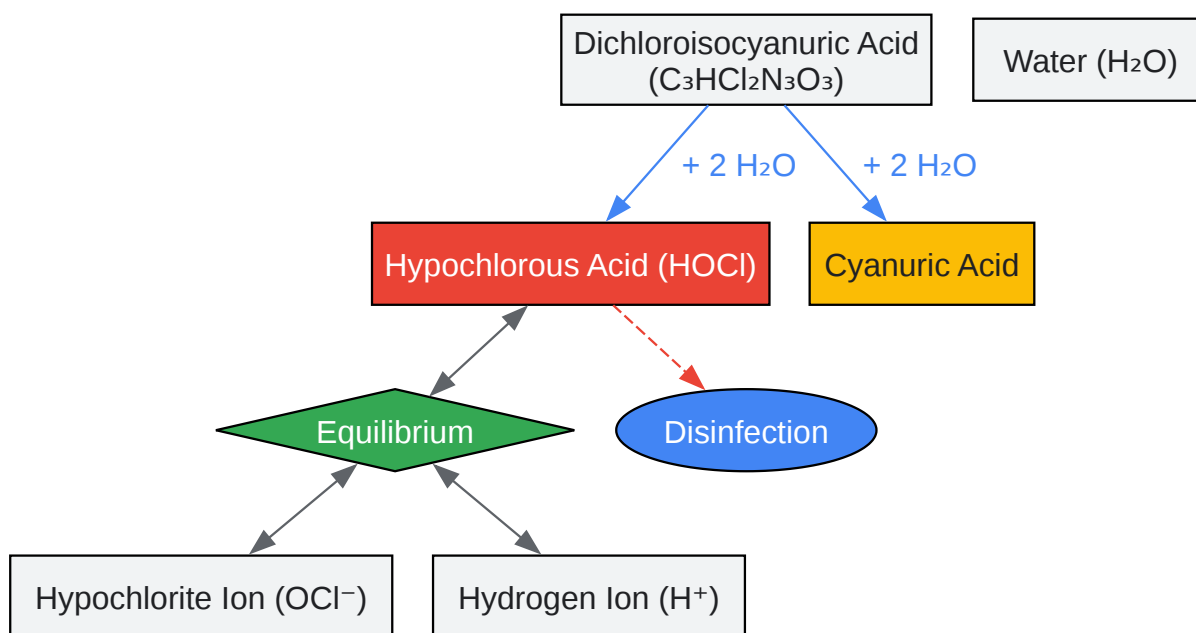


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Caption: Synthesis workflow for **Dichloroisocyanuric Acid** and its sodium salt.

Mechanism of Action: Hydrolysis and Disinfection

Dichloroisocyanuric acid and its salts act as disinfectants by releasing hypochlorous acid (HOCl) in water. Hypochlorous acid is a potent antimicrobial agent.



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Caption: Hydrolysis of **Dichloroisocyanuric Acid** and disinfection mechanism.

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